Introduction: A Scientist's Perspective on a Halogenated Intermediate

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Compound of Interest

Compound Name:	*Tert-butyl 2-bromo-5-fluorobenzoate*
CAS No.:	*1263281-14-6*
Cat. No.:	*B1373549*

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Tert-butyl 2-bromo-5-fluorobenzoate is a halogenated aromatic ester, a class of compounds frequently utilized as building blocks in complex organic synthesis, particularly within pharmaceutical and materials science research. The presence of bromine and fluorine atoms on the benzene ring, coupled with the bulky tert-butyl ester group, imparts specific reactivity and physical properties that make it a valuable intermediate. However, these same structural features necessitate a rigorous and informed approach to its handling. The reactivity of the carbon-bromine bond and the potential biological effects of halogenated aromatics are primary drivers for the safety protocols outlined in this guide. This document moves beyond a simple recitation of rules, aiming to provide the causal reasoning behind each recommendation, ensuring a self-validating system of safety for the trained researcher.

Section 1: Chemical Identity and Physicochemical Properties

A foundational understanding of a chemical's properties is the first step in a comprehensive risk assessment. These parameters dictate its behavior under various laboratory conditions and inform appropriate storage and handling choices.

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Property	Value	Source
CAS Number	1263281-14-6	[1][2]
Molecular Formula	$C_{11}H_{12}BrFO_2$	[3]
Molecular Weight	275.11 g/mol	[3]
Appearance	Varies; typically a solid or oil.	General
Storage Temperature	Recommended long-term at 2-8°C.[4][5]	[4][5]

Note: Physical properties such as melting and boiling points are not consistently reported and should be referenced from the specific supplier's documentation.

Section 2: Hazard Identification and GHS Classification

Tert-butyl 2-bromo-5-fluorobenzoate and its close isomers are classified as hazardous substances. The Globally Harmonized System (GHS) provides a universal framework for understanding these risks. The hazards stem from the compound's ability to react with biological tissues, a characteristic common to many halogenated organic molecules.[6]

GHS Classification	Hazard Statement	Pictogram	Signal Word
Skin Irritation	H315: Causes skin irritation.[3][4]	Irritant	Warning[3][4]
Eye Irritation	H319: Causes serious eye irritation.[3][4]	Irritant	Warning[3][4]
Respiratory Irritation	H335: May cause respiratory irritation.[3][4]	Irritant	Warning[3][4]

Causality of Hazards: The irritant nature of this compound is attributed to the electrophilic character of the aromatic ring, enhanced by the electron-withdrawing fluorine atom, and the potential for the molecule to interfere with cellular membranes and proteins upon contact. Skin

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inflammation, characterized by itching, redness, or blistering, can occur upon direct contact.[4] Eye contact is particularly dangerous, potentially leading to redness, pain, or severe damage.[4] Inhalation of dust or aerosols can irritate the entire respiratory system.[4]

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered defense is critical to prevent exposure. This involves a combination of engineering controls and appropriate PPE.

Engineering Controls

The primary engineering control for handling this and other volatile or dusty organic compounds is a properly functioning chemical fume hood.[6][7] A fume hood protects the user by drawing vapors and particulates away from the breathing zone. All manipulations, including weighing, transferring, and running reactions, should be performed within the hood.[7] The laboratory must also be equipped with accessible eyewash stations and safety showers for immediate emergency use.[8][9]

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected based on the specific hazards.

- Eye and Face Protection: Chemical safety goggles are mandatory at all times.[10][11] When there is a heightened risk of splashing, such as during transfers of larger quantities or when heating solutions, a full-face shield should be worn in addition to goggles.[12]
- Skin Protection:
  - Gloves: Nitrile gloves are the standard for incidental contact with most organic chemicals.[6][12] It is crucial to inspect gloves for any signs of degradation or puncture before use.[10][13] Use proper glove removal technique (without touching the glove's outer surface) to avoid cross-contamination.[10][13] For prolonged or immersive work, consult a glove compatibility chart for the appropriate material.
  - Lab Coat: A flame-resistant lab coat should be worn and kept fully fastened to protect skin and personal clothing.[7]

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- Respiratory Protection: Under normal conditions within a fume hood, respiratory protection is not typically required. However, if dusts are generated or engineering controls fail, a NIOSH-approved respirator with cartridges appropriate for organic vapors and particulates (e.g., type OV/AG/P99) should be used.[13][14]

Section 4: Protocols for Safe Handling, Storage, and Disposal

Adherence to a strict, validated protocol is essential for minimizing risk.

Step-by-Step Handling Protocol

- Preparation: Before handling, review this guide and the supplier-specific Safety Data Sheet (SDS). Ensure all necessary PPE is available and in good condition. Confirm that the chemical fume hood is operational and that an emergency spill kit is accessible.

- Transfer: Conduct all transfers within the fume hood. If the compound is a solid, minimize dust generation during weighing and transfer.[14] Use tools like a spatula and weigh paper, or weigh directly into the reaction vessel. Keep the container tightly closed when not in use.[4]

- Reaction: When used in a reaction, ensure the apparatus is securely clamped and that any heating or cooling is applied gradually. Be aware that thermal decomposition can release toxic gases, including carbon oxides, hydrogen bromide, and hydrogen fluoride.[4]

- Post-Handling: After use, tightly seal the source container and store it appropriately. Decontaminate the work surface.

- Hygiene: Wash hands thoroughly with soap and water after handling is complete and before leaving the laboratory.[4][8] Do not eat, drink, or smoke in the work area.[4]

Chemical Storage

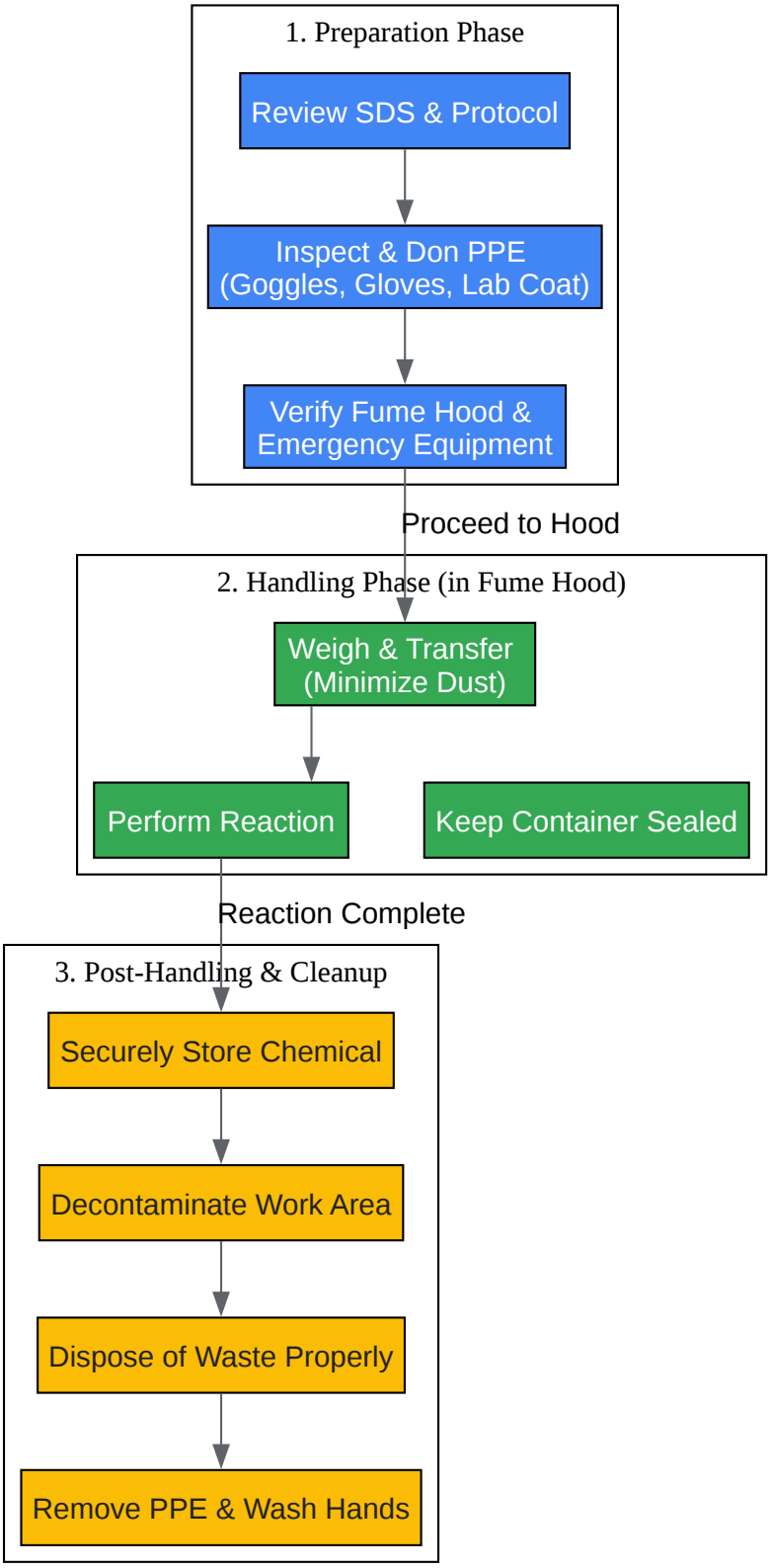
- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[4][15] Long-term storage at refrigerated temperatures (2-8°C) is often recommended to maintain purity.[4][5]

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- Incompatibilities: Avoid contact with strong oxidizing agents, strong acids, and strong bases, which can lead to vigorous or hazardous reactions.[8][16]

Workflow for Safe Handling

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Caption: Standard workflow for handling **tert-butyl 2-bromo-5-fluorobenzoate**.

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Section 5: Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

- General Advice: In case of any exposure, immediately move out of the dangerous area, remove contaminated clothing, and seek medical attention.[4] Show the Safety Data Sheet to the attending physician.[4]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Obtain medical aid.[4][16]
- Skin Contact: Immediately flush the skin with plenty of running water for at least 15 minutes while removing all contaminated clothing and shoes.[4] Get medical advice if irritation occurs or persists.[4]
- Eye Contact: Immediately flush eyes with running water for at least 15 minutes, holding the eyelids open.[4] Remove contact lenses if present and easy to do so.[4] Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[4][13] Obtain immediate medical aid.[4]

Fire-Fighting

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[4][8]
- Specific Hazards: Combustion or thermal decomposition will produce hazardous gases, including carbon oxides, hydrogen bromide, and hydrogen fluoride.[4] Containers may burn or rupture if heated.[14]
- Protective Actions: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[4]

Accidental Release (Spills)

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- Evacuate: Alert others in the area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Protect: Wear all appropriate PPE, including respiratory protection if the spill is large or outside of a hood.[10]
- Contain: Prevent the spill from entering drains or waterways.[4]
- Clean-Up: For liquid spills, absorb with an inert material (e.g., vermiculite, sand). For solid spills, carefully sweep or vacuum up the material, avoiding dust generation.[10][14] Place the absorbed material and contaminated items into a suitable, labeled container for hazardous waste disposal.[4]
- Decontaminate: Wash the spill area thoroughly.

Section 6: Waste Disposal

As a halogenated organic compound, **tert-butyl 2-bromo-5-fluorobenzoate** must be disposed of as regulated hazardous waste.[7]

- Procedure: Collect waste material in a designated "Halogenated Organic Waste" container.[7][15] Do not mix with non-halogenated waste, as this significantly increases disposal costs and complexity.[15]
- Labeling: Ensure the waste container is clearly labeled with its contents.[15]
- Regulations: All disposal must be carried out in accordance with local, state, and federal regulations.[13] Consult your institution's Environmental Health and Safety (EHS) department for specific procedures.[15] Contaminated packaging should be disposed of as unused product.[10][13]

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